Benchmarking Phenethyl lactate production from different microbial strains

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Compound of Interest

Compound Name:	*Phenethyl lactate*
CAS No.:	*155449-46-0*
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Benchmarking **Phenethyl Lactate** & Phenyllactic Acid Production: A Comparative Guide

Executive Summary

This guide benchmarks the microbial production of Phenyllactic Acid (PLA) and its ester derivative **Phenethyl Lactate** (PEL). While often conflated in industrial requests, these are distinct chemical entities with separate biosynthetic routes.

- Phenyllactic Acid (PLA) is a broad-spectrum antimicrobial and pharmaceutical precursor directly produced by fermentation (Titer range: 0.5 – 53 g/L).
- **Phenethyl Lactate** (PEL) is a flavor/fragrance ester typically synthesized via enzymatic esterification of lactate and phenethyl alcohol, rather than direct de novo fermentation.

This analysis focuses primarily on PLA due to its direct strain-dependent production metrics, while addressing the biocatalytic routes for PEL.

Nomenclature & Chemical Distinction

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Feature	Phenyllactic Acid (PLA)	Phenethyl Lactate (PEL)
IUPAC Name	2-Hydroxy-3-phenylpropanoic acid	2-Phenylethyl 2-hydroxypropanoate
Structure	Phenyl-CH_2-CH(OH)-COOH	CH_3-CH(OH)-COO-CH_2-CH_2-Phenyl
Primary Use	Antimicrobial drug precursor, Biopreservative	Flavoring agent (Rose/Honey), Fragrance
Production Mode	Direct Fermentation (Lactate Dehydrogenase)	Biocatalysis (Lipase-mediated esterification)

Metabolic Pathway Analysis

The production of PLA hinges on the diversion of flux from the Phenylalanine (Phe) catabolic pathway.

- Lactic Acid Bacteria (LAB): Phe is transaminated to Phenylpyruvate (PPA), which is then reduced to PLA by Lactate Dehydrogenase (LDH).
- Yeast (S. cerevisiae): Phe enters the Ehrlich pathway. PPA is decarboxylated to Phenylacetaldehyde and reduced to Phenethyl Alcohol (PEA). PLA is a side-product formed if LDH activity is present and decarboxylase is low.
- Engineered E. coli: The Shikimate pathway is upregulated to overproduce Phe/PPA, which is then exclusively funneled to PLA by heterologous LDH expression.



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Figure 1:Divergent biosynthetic pathways for Phenyllactic Acid (PLA) and **Phenethyl Lactate** (PEL). PLA is a direct reduction product, while PEL requires a secondary esterification step.

Benchmarking Strain Performance (PLA Production)

The following table compares the top-performing microbial chassis for Phenyllactic Acid production.

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Strain Type	Species	Titer (g/L)	Yield (g/g)	Substrate	Key Mechanism	Ref
Engineered Bacteria	Escherichia coli (MG-P10)	52.89	0.225	Glucose	Overexpression of aroG, pheA; Knockout of trpE; DO-feedback feeding.	[1]
Engineered Bacteria	Escherichia coli (Plasmid Library)	5.45	0.34	Glucose	Optimization of plasmid origin and antibiotic markers; ldhA expression.	[2]
Native Producer (LAB)	Lactobacillus plantarum	0.5 – 1.8	N/A	MRS + PPA	Native LDH activity. Yield is limited by precursor (PPA) toxicity and cost.	[3][4]
Fungal Strain	Geotrichum candidum	~0.41	N/A	Glucose/Phe	Natural producer of D-PLA; high specific activity but low	[5]

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					volumetric titer.	
Yeast	Saccharomyces cerevisiae	< 0.5	Low	Glucose	Primarily produces Phenethyl Alcohol (PEA); PLA is a minor byproduct of the Ehrlich pathway.[1][2][3]	[6]

Critical Analysis:

- High-Volume Production: Engineered E. coli is the only viable host for industrial-scale chemical synthesis, achieving titers >50 g/L.
- Food/Pharma Applications:L. plantarum is preferred for "clean label" food preservation or probiotics despite lower titers (~1 g/L), as it holds GRAS status.
- Precursor Dependency: LAB strains often require expensive Phenylpyruvic acid (PPA) feeding to reach detectable levels, whereas engineered E. coli synthesizes it de novo from glucose.

Experimental Protocol: High-Yield Benchmarking

This protocol outlines the workflow for benchmarking the high-titer E. coli strain (based on Wu et al., 2024) against a standard Lactobacillus control.

A. Upstream: Strain Cultivation

- Seed Culture:
  - E. coli: Inoculate into 50 mL Seed Medium (10 g/L tryptone, 5 g/L yeast extract, 10 g/L NaCl, 2 g/L glucose). Incubate at 37°C, 220 rpm for 10h.

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- L. plantarum: Inoculate into MRS broth.[4] Incubate static at 30°C for 18h.

- Fermentation (Fed-Batch for E. coli):
  - Vessel: 5L Bioreactor.[5][6]
  - Medium: Mineral salts medium + 20 g/L Glucose.
  - Induction: Add IPTG (0.1 mM) at OD_{600} ~10.
  - Feeding Strategy:DO-Stat. Trigger glucose feed (500 g/L stock) when Dissolved Oxygen spikes >30% (indicating carbon depletion).
  - Control: Maintain pH 7.0 (NH_4OH) and Temp 37°C.

B. Downstream: Extraction & Analytics

- Sampling: Withdraw 5 mL broth every 12h. Centrifuge (8000 rpm, 10 min) to remove biomass.
- Extraction (Optional for high titer): Acidify supernatant to pH 2.0 with HCl. Extract 3x with Ethyl Acetate. Evaporate solvent.
- HPLC Quantification:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
  - Mobile Phase: 20% Methanol / 80% Water (with 0.1% Phosphoric Acid).
  - Flow Rate: 0.8 mL/min.
  - Detection: UV at 210 nm.
  - Standard: Pure D-Phenyllactic acid (Sigma-Aldrich).

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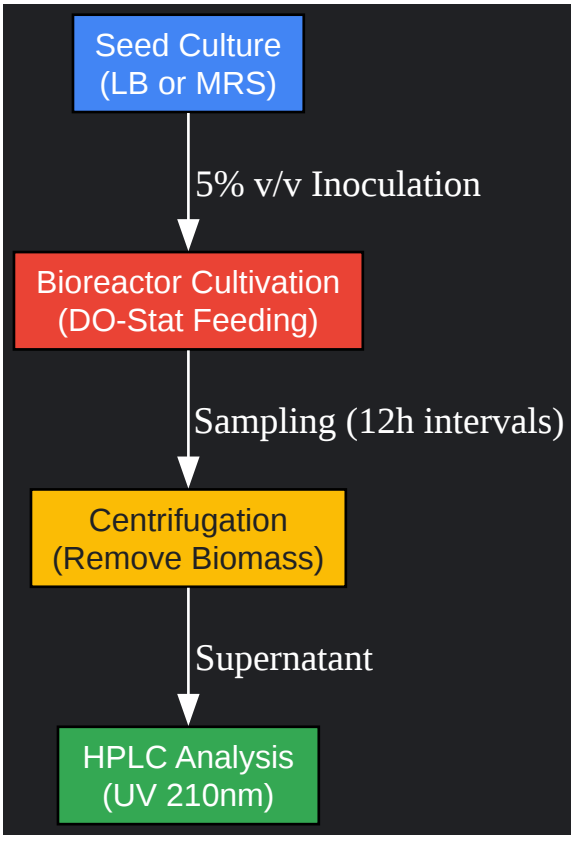

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Figure 2:Standardized workflow for benchmarking microbial PLA production.

Production of **Phenethyl Lactate** (The Ester)

If your target is specifically **Phenethyl Lactate** (the ester), direct fermentation is inefficient. The industry standard approach is Lipase-Mediated Biocatalysis.

- Reaction: Phenethyl Alcohol + Lactic Acid

  Phenethyl Lactate + Water

- Enzyme:Candida antarctica Lipase B (CALB) immobilized (e.g., Novozym 435).

- Conditions: Solvent-free or non-polar solvent (Hexane) to drive equilibrium toward ester synthesis.

- Yield: >95% conversion in 24h.

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Recommendation: For drug development focusing on the ester, produce PLA via E. coli fermentation (as above) and Phenethyl alcohol via S. cerevisiae fermentation, then couple them in a cell-free enzymatic step.

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